

2-Methoxyethyl cyanoacetate material safety data sheet (MSDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyethyl cyanoacetate

Cat. No.: B083140

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A Technical Guide to the Material Safety of 2-Methoxyethyl Cyanoacetate

Audience: This document is intended for researchers, scientists, and drug development professionals who handle **2-Methoxyethyl cyanoacetate**. It provides a comprehensive overview of its material safety data, handling procedures, and emergency protocols.

Chemical Identification and Core Properties

2-Methoxyethyl cyanoacetate is a clear, liquid chemical compound used as an intermediate in various organic syntheses.^{[1][2]} It is identified by the following properties:

Identifier	Value	Reference
Chemical Name	2-Methoxyethyl cyanoacetate	[1][3][4]
Synonyms	Acetic acid, 2-cyano-, 2-methoxyethyl ester	[1][5]
CAS Number	10258-54-5	[1][3][4]
EC Number	233-597-3	[1][3][4]
Molecular Formula	C6H9NO3	[1][5]
Molecular Weight	143.14 g/mol	[1][3][4][5]
Linear Formula	NCCH2CO2CH2CH2OCH3	[3][4]

Physical and Chemical Data

The physical and chemical properties of **2-Methoxyethyl cyanoacetate** are crucial for its safe handling and storage.

Property	Value	Reference
Appearance	Clear liquid	[1][2]
Odor	No data available	[1]
Boiling Point	98 - 100 °C @ 1 hPa (1 mmHg)	[1][2][3][6]
Flash Point	113 °C (235.4 °F) - closed cup	[1][3][4]
Density	1.127 g/cm ³ at 25 °C	[1][2][3][4][6]
Water Solubility	745 g/L	[1][7]
Refractive Index	n _{20/D} 1.434	[2][3][4]
Vapor Pressure	0.0103 mmHg at 25°C	[7]

Hazard Identification and Toxicology

This substance is classified as hazardous. The GHS classification indicates it can cause skin, eye, and respiratory irritation, and may be harmful if swallowed.[\[1\]](#)[\[5\]](#)

GHS Hazard Classification:

Code	Hazard Statement	Reference
H303	May be harmful if swallowed	[1]
H315	Causes skin irritation	[1] [5]
H319	Causes serious eye irritation	[1] [5]
H335	May cause respiratory irritation	[1] [5]
Signal Word	Warning	[1]

Toxicological Data:

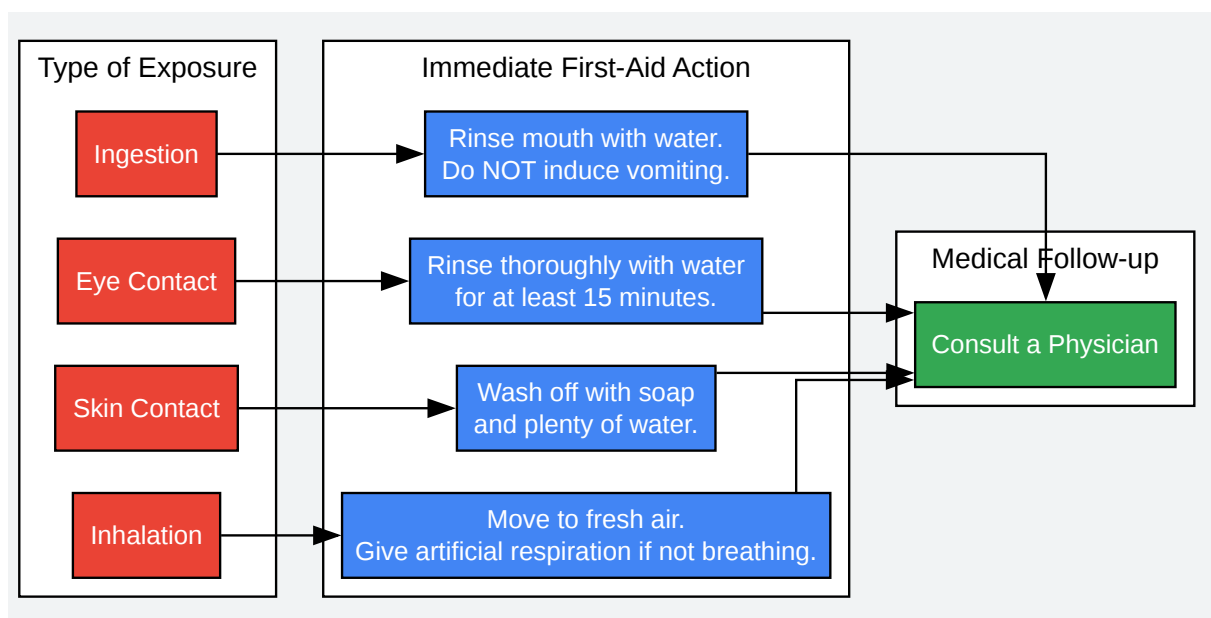
Test	Species	Value	Reference
LD50 Oral	Rat	4,300 mg/kg	[1]

Toxicological Summary:

- **Carcinogenicity:** No ingredient of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[\[1\]](#)
- **Acute Effects:** The primary acute hazards are irritation to the skin, eyes, and respiratory system upon contact or inhalation.[\[1\]](#)[\[5\]](#)
- **General Note:** The chemical, physical, and toxicological properties have not been thoroughly investigated.[\[1\]](#)

Emergency Procedures and First Aid

Immediate and appropriate first aid is critical in the event of exposure. In all cases of exposure, it is advised to consult a physician and show them the Safety Data Sheet.[\[1\]](#)



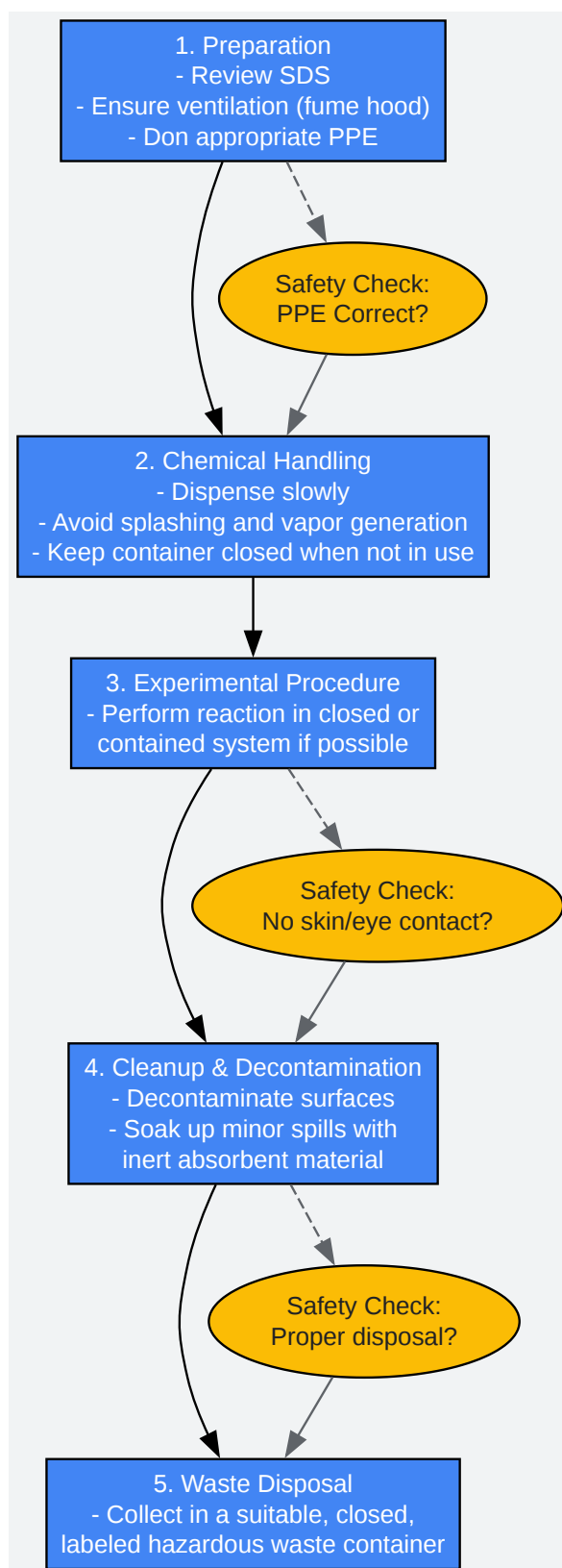
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Caption: Workflow for first-aid response to various exposure routes.

Experimental Protocols: Safe Handling, Storage, and Use

While specific toxicological and physical property test methodologies are not publicly available, a standardized laboratory workflow for handling **2-Methoxyethyl cyanoacetate** can be derived from its safety data.

Generalized Laboratory Handling Protocol:



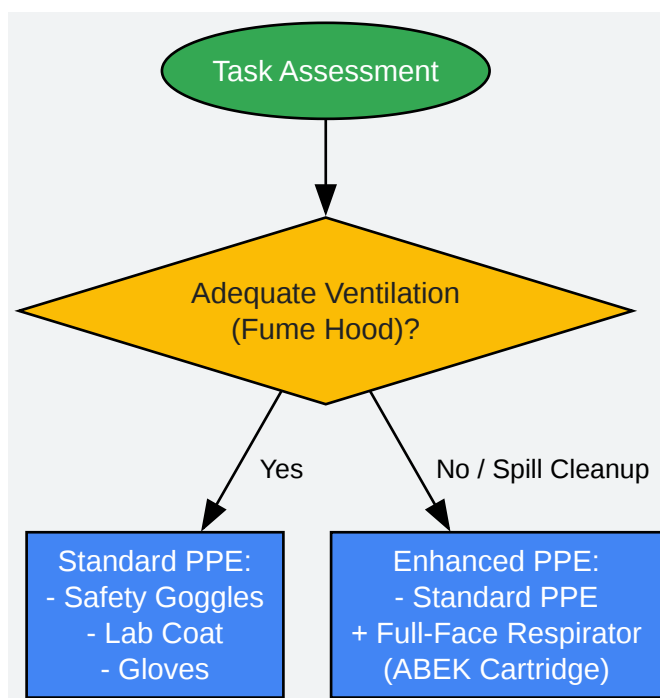
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Caption: A generalized workflow for safely handling **2-Methoxyethyl cyanoacetate** in a lab.

5.1. Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are essential to minimize exposure.

- Engineering Controls: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[1]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or an eyeshield.[3][4]
 - Skin Protection: Wear suitable protective gloves (e.g., chemical impermeable gloves).[3][4][8]
 - Respiratory Protection: If ventilation is inadequate or for spill cleanup, use a full-face respirator with appropriate cartridges (Type ABEK - EN 14387) or a supplied-air respirator. Respirators must be approved by a relevant government standard such as NIOSH or CEN.[1]



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Caption: Logic diagram for selecting appropriate Personal Protective Equipment (PPE).

5.2. Handling Procedures

- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid inhaling any vapor or mist.[\[1\]](#)
- Practice normal measures for preventive fire protection.[\[1\]](#)

5.3. Storage Conditions

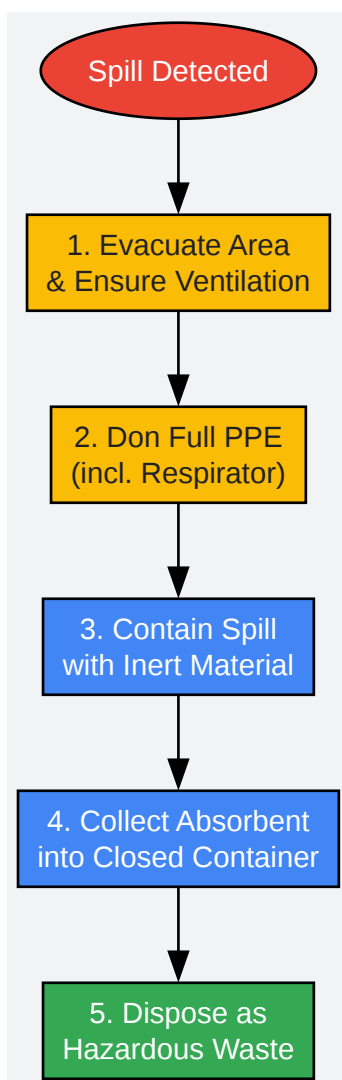
- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[2\]](#)
- Store locked up.[\[1\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents.[\[1\]](#)

Accidental Release and Fire-Fighting Measures

6.1. Accidental Release

In the event of a spill, immediate and cautious action is required.

- Personal Precautions: Use full personal protective equipment, including respiratory protection. Avoid breathing vapors. Ensure the area is well-ventilated and evacuate personnel to a safe location.[\[1\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[1\]](#)
- Containment and Cleanup: Soak up the spill with an inert absorbent material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal as hazardous waste.[\[1\]](#)



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Caption: Step-by-step workflow for responding to an accidental spill.

6.2. Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Hazardous Combustion Products: A fire may produce toxic and hazardous gases, including carbon oxides, nitrogen oxides (NO_x), and hydrogen cyanide.[1]
- Advice for Firefighters: Firefighters should wear self-contained breathing apparatus (SCBA) if necessary.[1]

Stability and Reactivity

Understanding the chemical stability and reactivity is key to preventing hazardous situations.

Parameter	Description	Reference
Reactivity	No data available.	[1]
Chemical Stability	Stable under recommended storage conditions.	[1]
Hazardous Reactions	No data available.	[1]
Conditions to Avoid	No specific conditions to avoid are listed.	[1]
Incompatible Materials	Strong oxidizing agents.	[1]
Hazardous Decomposition	Under fire conditions: Carbon oxides, Nitrogen oxides (NOx), Hydrogen cyanide.	[1]

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- To cite this document: BenchChem. [2-Methoxyethyl cyanoacetate material safety data sheet (MSDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083140#2-methoxyethyl-cyanoacetate-material-safety-data-sheet-msds-information]

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